

# Application Notes and Protocols: Using Sanfetrinem in a Hollow Fiber Model of Tuberculosis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sanfetrinem

Cat. No.: B1680756

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing the hollow fiber system (HFS) to evaluate the pharmacokinetics and pharmacodynamics (PK/PD) of **sanfetrinem** against Mycobacterium tuberculosis. **Sanfetrinem** is a repurposed oral  $\beta$ -lactam antibiotic with promising activity against both drug-susceptible and multidrug-resistant strains of M. tuberculosis.[1][2][3][4] The hollow fiber model is an advanced in vitro system that can simulate human-like drug concentration-time profiles, offering a crucial pre-clinical tool to optimize dosing regimens and predict clinical efficacy.[5][6][7][8]

## Overview of Sanfetrinem Activity

**Sanfetrinem**, a first-in-class tricyclic carbapenem, has demonstrated potent bactericidal activity against M. tuberculosis.[1][2] Its oral prodrug form, **sanfetrinem** cilexetil, makes it a particularly attractive candidate for tuberculosis treatment, which typically requires long-term, orally administered drug regimens.[1][2][3] Pre-clinical studies have highlighted its efficacy against intracellular bacteria and various clinical isolates.[1][2][3][9]

## Data Presentation: In Vitro Activity of Sanfetrinem

The following tables summarize the minimum inhibitory concentrations (MICs) of **sanfetrinem** against M. tuberculosis.

Table 1: MIC of **Sanfetrinem** against M. tuberculosis H37Rv

Culture Condition	MIC (µg/mL)
Intracellular (THP-1 cells)	0.5
Broth (7H9 medium)	1.5

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)

Table 2: Comparative MIC90 of **Sanfetrinem** and Meropenem against Clinical Isolates

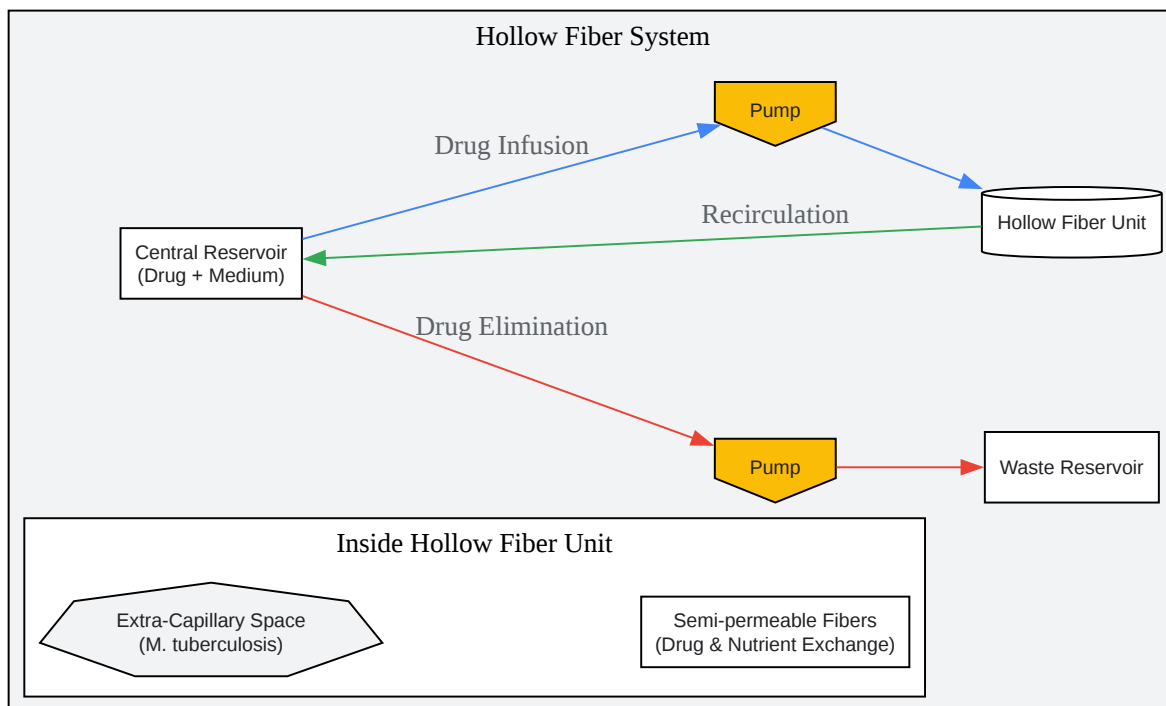
Drug	MIC90 (µg/mL)
Sanfetrinem	1-4
Meropenem	2-64

MIC90 represents the concentration required to inhibit the growth of 90% of the tested strains. Data indicates **sanfetrinem**'s potent and narrow spectrum of activity.[\[2\]](#)

## The Hollow Fiber System for Tuberculosis Research

The hollow fiber system is a dynamic in vitro model that allows for the simulation of drug pharmacokinetic profiles in a controlled environment.[\[5\]](#)[\[6\]](#) It consists of a cartridge with thousands of semi-permeable hollow fibers. Bacteria are contained in the extra-capillary space (ECS), while fresh medium and the drug are circulated through the intracapillary space. The semi-permeable membrane allows for the exchange of nutrients, metabolic waste, and drugs, closely mimicking the in vivo environment.[\[5\]](#)[\[6\]](#)

## Conceptual Diagram of the Hollow Fiber System



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of the hollow fiber system for TB drug testing.

## Experimental Protocol: Sanfetrinem in the Hollow Fiber Model

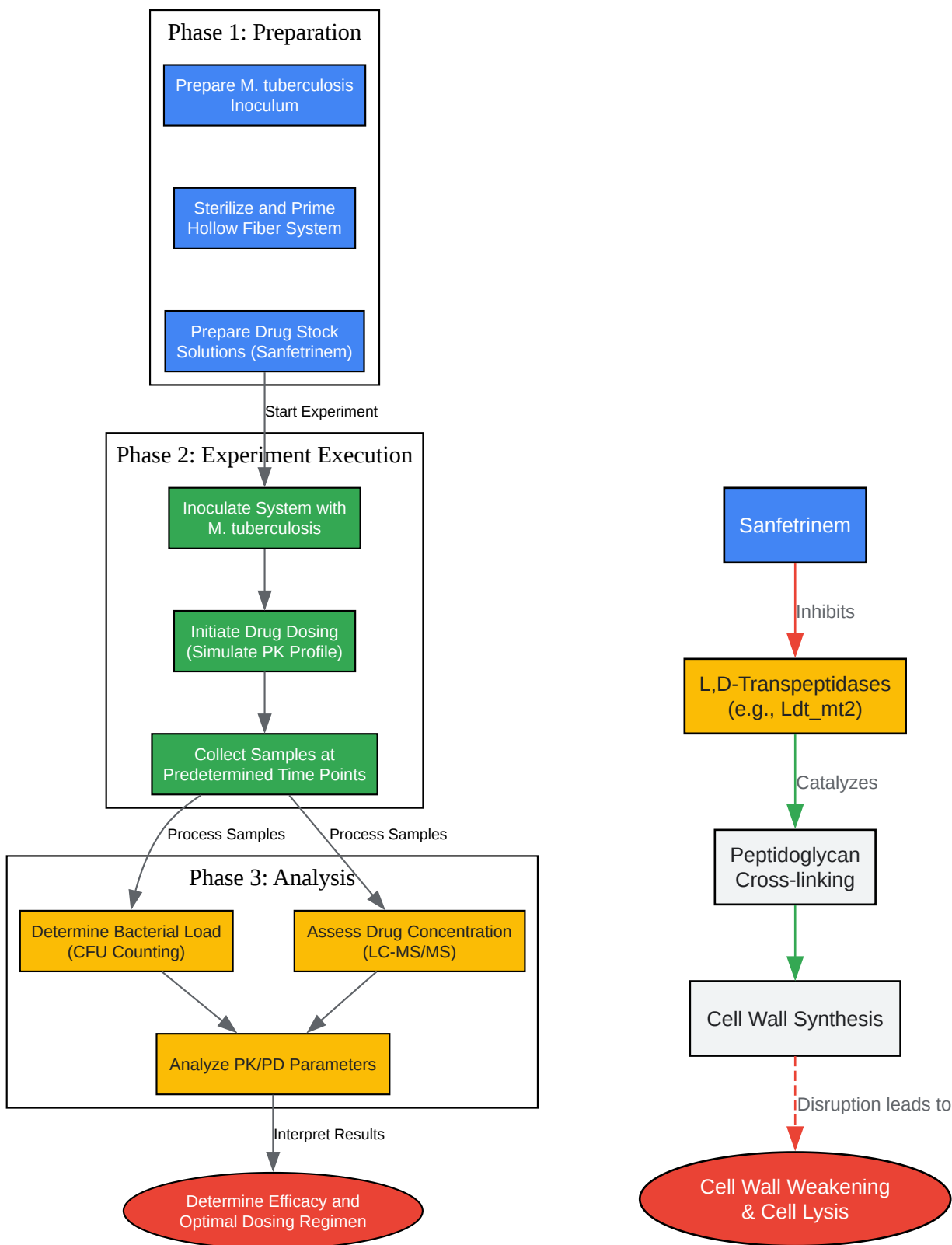
This protocol outlines the key steps for evaluating the efficacy of **sanfetrinem** against *M. tuberculosis* using a hollow fiber system.

### Materials and Reagents

- Hollow fiber cartridge (e.g., C3008, FiberCell Systems)
- Peristaltic pumps

- Middlebrook 7H9 broth supplemented with 0.5% glycerol, 10% OADC (oleic acid, albumin, dextrose, catalase), and 0.05% Tween 80
- Mycobacterium tuberculosis H37Rv (or other relevant strains)
- **Sanfetrinem** (analytical grade)
- Clavulanate (if studying synergistic effects)
- Phosphate-buffered saline (PBS)
- Sterile syringes and needles
- Incubator (37°C)
- Biosafety cabinet (BSL-3)

## Experimental Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sanfetrinem, repurposing an oral beta-lactam with intracellular activity for the treatment of tuberculosis | ARAID [araid.es]
- 2. Sanfetrinem | Working Group for New TB Drugs [newtbdrugs.org]
- 3. biorxiv.org [biorxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. Drug Sensitivity Testing of Mycobacterium tuberculosis Growing in a Hollow Fiber Bioreactor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Drug Sensitivity Testing of Mycobacterium tuberculosis Growing in a Hollow Fiber Bioreactor | Springer Nature Experiments [experiments.springernature.com]
- 7. researchgate.net [researchgate.net]
- 8. fibercellsystems.com [fibercellsystems.com]
- 9. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Using Sanfetrinem in a Hollow Fiber Model of Tuberculosis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680756#using-sanfetrinem-in-a-hollow-fiber-model-of-tuberculosis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)